

A Comprehensive Technical Guide to the Solubility of 2-Methoxybenzonitrile in Organic Solvents

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Compound of Interest

Compound Name: **2-Methoxybenzonitrile**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility characteristics of **2-methoxybenzonitrile**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Understanding its behavior in different organic solvents is critical for optimizing reaction conditions, purification processes, and formulation development. This document compiles available solubility data, details experimental protocols for its determination, and presents a logical workflow for solubility assessment.

Core Physicochemical Properties

2-Methoxybenzonitrile (also known as o-anisyl cyanide) is a colorless to pale yellow liquid at room temperature.^{[1][2]} Its fundamental physical and chemical properties are summarized in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO	[2][3]
Molar Mass	133.15 g/mol	[2][3]
Density	1.093 g/mL at 25 °C	[1][2]
Melting Point	24.5 °C	[1][2]
Boiling Point	135 °C at 12 mmHg	[1][2]
Refractive Index	n _{20/D} 1.5465	[1][2]
Water Solubility	Slightly soluble	[1][2]

Solubility Profile in Organic Solvents

Quantitative, temperature-dependent solubility data for **2-methoxybenzonitrile** in a wide range of organic solvents is not extensively documented in publicly available literature. However, based on its chemical structure—an aromatic ring with a polar nitrile group and a moderately polar methoxy group—a qualitative assessment of its solubility can be made. It is expected to be soluble in a variety of organic solvents due to the principle of "like dissolves like."

For comparative purposes, the solubility of the parent compound, benzonitrile, is presented in Table 2. Given the structural similarity, the solubility behavior of **2-methoxybenzonitrile** is anticipated to be comparable in these solvents. The presence of the methoxy group may slightly alter its polarity and hydrogen bonding capability, potentially influencing its solubility relative to benzonitrile.

Table 2: Solubility of Benzonitrile in Various Solvents

Solvent	Qualitative/Quantitative Data
Acetone	Very soluble[4][5]
Benzene	Very soluble[4][5]
Toluene	Very soluble[5]
Diethyl Ether	Miscible[4]
Ethanol	Miscible[4][5]
Carbon Tetrachloride	Soluble[4][5]
Water	2 g/100 mL (25 °C)[5]

Experimental Protocol for Solubility Determination

A reliable and widely used method for determining the thermodynamic solubility of a liquid compound like **2-methoxybenzonitrile** in an organic solvent is the isothermal saturation method, also known as the shake-flask method.[6][7] This method ensures that a true equilibrium between the solute and the solvent is achieved at a constant temperature.

Materials and Equipment

- **2-Methoxybenzonitrile** (high purity)
- Selected organic solvents (analytical grade or higher)
- Temperature-controlled shaker bath or incubator
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- Vials with screw caps
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

Procedure

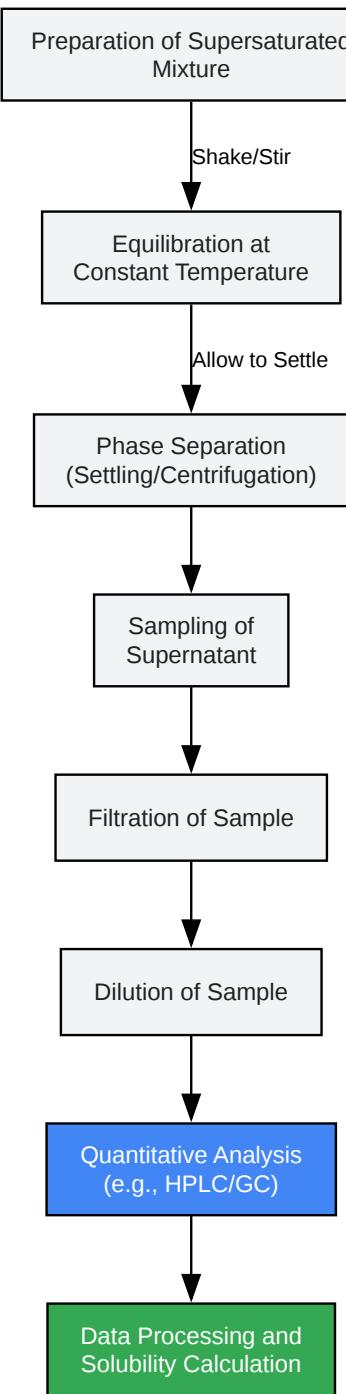
- Preparation of Saturated Solutions:
 - Add an excess amount of **2-methoxybenzonitrile** to a series of vials, each containing a known volume of a specific organic solvent. The presence of a distinct phase of undissolved solute should be visible.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the mixtures for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached. Preliminary studies may be required to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed in the temperature bath for at least 2 hours to permit the undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed or temperature-equilibrated pipette.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microparticles.
 - Dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantitative Analysis:
 - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **2-methoxybenzonitrile**.
 - Prepare a calibration curve using standard solutions of **2-methoxybenzonitrile** of known concentrations.

- Calculate the solubility of **2-methoxybenzonitrile** in the solvent at the specified temperature based on the concentration of the saturated solution and the dilution factor. The results can be expressed in units such as g/100 mL, mg/mL, or mol/L.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of **2-methoxybenzonitrile** solubility.

Workflow for Solubility Determination of 2-Methoxybenzonitrile

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Caption: A flowchart of the key steps in the experimental determination of solubility.

Factors Influencing Solubility

The solubility of **2-methoxybenzonitrile** is governed by the interplay of intermolecular forces between the solute and the solvent molecules. Key factors include:

- **Polarity:** The nitrile group ($-C\equiv N$) is highly polar, while the methoxy group ($-OCH_3$) is moderately polar. The benzene ring is nonpolar. Solvents with similar polarity profiles are likely to be effective at dissolving **2-methoxybenzonitrile**.
- **Hydrogen Bonding:** The nitrogen atom of the nitrile group and the oxygen atom of the methoxy group can act as hydrogen bond acceptors. Protic solvents (e.g., alcohols) that can act as hydrogen bond donors are expected to be good solvents.
- **Temperature:** The dissolution of a liquid in a liquid is often associated with a small enthalpy change. However, for many organic compounds, solubility tends to increase with temperature. This relationship should be determined experimentally for each solvent system.

Conclusion

While specific quantitative solubility data for **2-methoxybenzonitrile** in organic solvents is sparse in the literature, its structural features suggest good solubility in a range of common organic solvents. For researchers and drug development professionals, the experimental protocol detailed in this guide provides a robust framework for obtaining precise and reliable solubility data. Such data is indispensable for the rational design of synthetic routes, purification strategies, and the development of stable and effective formulations.

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